

Technical Guide: Diglycolic Acid-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diglycolic acid-d4*

Cat. No.: *B15088418*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diglycolic acid-d4**, a deuterated form of Diglycolic acid. This document is intended for researchers, scientists, and professionals in drug development who require detailed information on the properties, synthesis, and application of this stable isotope-labeled compound.

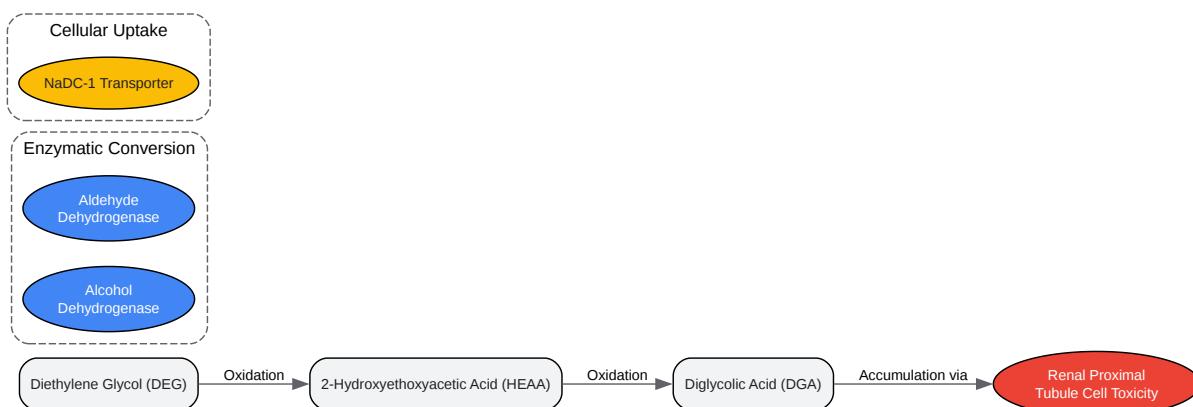
Core Compound Data

Diglycolic acid-d4 serves as an invaluable internal standard for the quantitative analysis of its unlabeled counterpart, Diglycolic acid, in various biological and environmental matrices. Its physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	1032504-39-4	[1]
Molecular Formula	C ₄ H ₂ D ₄ O ₅	
Molecular Weight	138.11 g/mol	[1]
Synonyms	Diglycolic-2,2,2',2'-d4 acid, 2,2'-Oxybis[acetic-2,2-d2 acid]	[1]
Appearance	White to off-white solid	
Purity	Typically ≥98%	
Isotopic Enrichment	Typically ≥99% Deuterium	

Metabolic Significance of Diglycolic Acid

Diglycolic acid (DGA) is the primary toxic metabolite of diethylene glycol (DEG), a compound that has been implicated in numerous poisoning incidents leading to acute kidney injury.[2][3][4] The metabolic pathway involves the sequential oxidation of DEG, first to 2-hydroxyethoxyacetic acid (HEAA) and subsequently to DGA.[2][4] The accumulation of DGA in the proximal tubule cells of the kidney, mediated by sodium dicarboxylate transporters (NaDC-1), is the key mechanism of its nephrotoxicity.[3][5]



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Metabolic pathway of Diethylene Glycol to Diglycolic Acid.

Synthesis of Diglycolic Acid-d4

While a specific, published protocol for the synthesis of **Diglycolic acid-d4** is not readily available, a plausible synthetic route can be adapted from established methods for the synthesis of unlabeled Diglycolic acid.[6][7] One such method involves the oxidation of a deuterated precursor. A potential starting material would be diethylene glycol-d8, which can be

oxidized to yield **Diglycolic acid-d4**. Alternatively, a method involving the ring-opening of 1,4-dioxan-2-one could be adapted using deuterated reagents.[7][8]

Proposed Experimental Protocol for Synthesis

This proposed protocol is based on the oxidation of 1,4-dioxan-2-one.[7][8]

Materials:

- 1,4-Dioxan-2-one
- Deuterium oxide (D₂O)
- Strong acid catalyst (e.g., deuterated sulfuric acid)
- Anhydrous sodium sulfate
- Organic solvent (e.g., diethyl ether)
- Standard laboratory glassware and equipment

Procedure:

- Hydrolysis with Deuterium Oxide: In a round-bottom flask equipped with a reflux condenser, dissolve 1,4-dioxan-2-one in an excess of deuterium oxide.
- Acid Catalysis: Add a catalytic amount of deuterated sulfuric acid to the solution.
- Reflux: Heat the mixture to reflux and maintain for several hours to ensure complete hydrolysis and deuterium exchange.
- Work-up: After cooling to room temperature, neutralize the reaction mixture with a suitable base (e.g., sodium carbonate).
- Extraction: Extract the aqueous solution with an organic solvent such as diethyl ether to remove any unreacted starting material.
- Acidification and Isolation: Acidify the aqueous layer with a strong acid (e.g., HCl) to protonate the carboxylate groups.

- Final Extraction and Drying: Extract the acidified aqueous layer with diethyl ether. Combine the organic extracts and dry over anhydrous sodium sulfate.
- Solvent Removal and Purification: Remove the solvent under reduced pressure to yield crude **Diglycolic acid-d4**. The product can be further purified by recrystallization.

Application in Quantitative Analysis

Diglycolic acid-d4 is primarily used as an internal standard in analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the accurate quantification of Diglycolic acid in various biological samples.[\[9\]](#)[\[10\]](#)

Experimental Protocol: Quantification of Diglycolic Acid in Biological Matrices using LC-MS/MS

This protocol is a general guideline and may require optimization for specific matrices and instrumentation.

1. Sample Preparation (Protein Precipitation):

- To 100 μL of biological sample (e.g., plasma, urine), add 20 μL of a known concentration of **Diglycolic acid-d4** internal standard solution.
- Add 400 μL of ice-cold acetonitrile to precipitate proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at high speed (e.g., 13,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube for analysis.

2. LC-MS/MS Analysis:

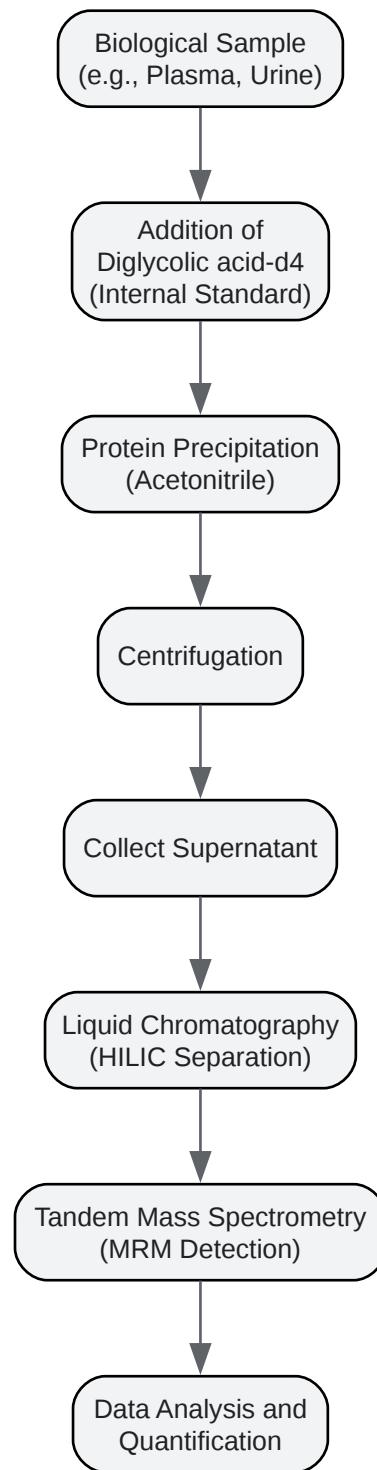
- Liquid Chromatography (LC) System: A standard HPLC or UHPLC system.
- Column: A suitable column for the separation of polar organic acids, such as a hydrophilic interaction liquid chromatography (HILIC) column.[\[11\]](#)

- Mobile Phase: A gradient of acetonitrile and an aqueous buffer (e.g., ammonium formate).
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer operated in negative ion mode using electrospray ionization (ESI).
- Detection: Multiple Reaction Monitoring (MRM) is used to monitor specific precursor-to-product ion transitions for both Diglycolic acid and **Diglycolic acid-d4**.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Diglycolic Acid	133.0	73.0
Diglycolic Acid-d4	137.0	76.0

3. Data Analysis:

- The concentration of Diglycolic acid in the sample is determined by calculating the ratio of the peak area of the analyte to the peak area of the internal standard and comparing this to a calibration curve prepared with known concentrations of unlabeled Diglycolic acid and a constant concentration of the deuterated internal standard.



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Workflow for the quantitative analysis of Diglycolic Acid.

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- To cite this document: BenchChem. [Technical Guide: Diglycolic Acid-d4]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15088418#diglycolic-acid-d4-cas-number>

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